

# protocol for synthesizing Q-Peptide for laboratory use

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## Compound of Interest

Compound Name: Q-Peptide  
Cat. No.: B12398614

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## Application Notes: Q-Peptide (QHREDGS)

### Introduction

**Q-Peptide** is a heptapeptide with the amino acid sequence Gln-His-Arg-Glu-Asp-Gly-Ser (QHREDGS). It is a functional peptide derived from angiopoietin-1, a protein critically involved in angiogenesis and vascular stability. In recent research, **Q-Peptide** has been identified as a potent agent in promoting wound healing.<sup>[1]</sup> Its mechanism of action involves stimulating the migration of keratinocytes and promoting a pro-healing, regenerative environment in dermal fibroblasts, making it a significant subject of study for therapeutic applications in tissue regeneration and dermatology.<sup>[1][2]</sup>

### Applications

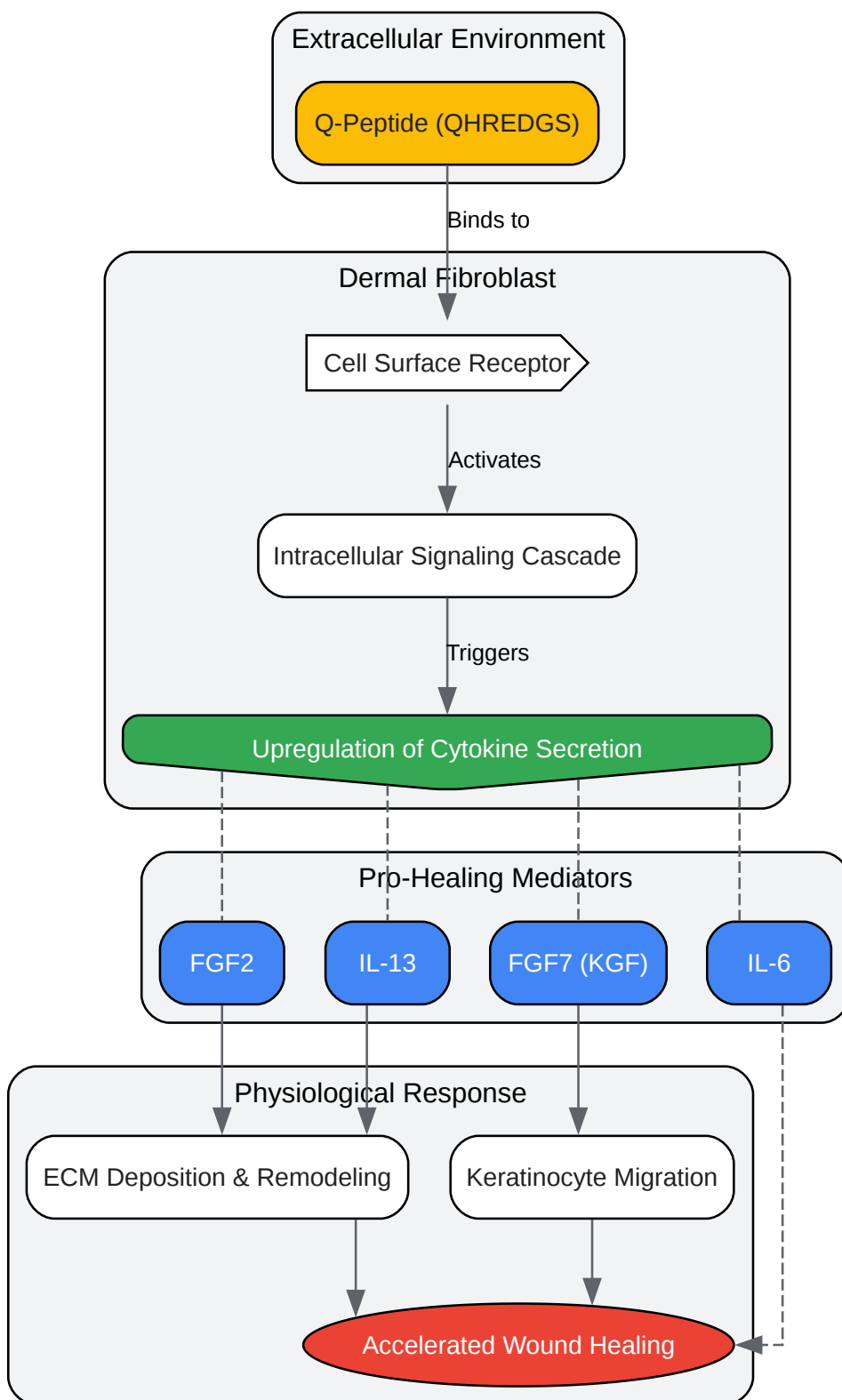
**Q-Peptide** is primarily utilized by researchers in the fields of regenerative medicine, dermatology, and drug development. Key applications include:

- Wound Healing Assays: Studying the efficacy of **Q-Peptide** in accelerating wound closure in both in vitro scratch assays and in vivo models.<sup>[1]</sup>

- **Cell Migration Studies:** Investigating the molecular mechanisms by which **Q-Peptide** enhances keratinocyte and fibroblast migration.
- **Signal Transduction Research:** Elucidating the signaling pathways activated by **Q-Peptide** in dermal fibroblasts that lead to the secretion of pro-healing and anti-fibrotic cytokines.<sup>[2]</sup>
- **Biomaterial Functionalization:** Incorporating **Q-Peptide** into hydrogels and other biomaterials to create advanced wound dressings that promote active tissue regeneration.

## Q-Peptide Signaling and Cellular Response

**Q-Peptide** initiates a complex signaling cascade in dermal fibroblasts that is crucial for a pro-regenerative wound healing response. Upon administration, **Q-Peptide** interacts with cell surface receptors, triggering pathways that upregulate the expression and secretion of various growth factors and cytokines. Notably, it enhances the release of Fibroblast Growth Factor 2 (FGF2) and Keratinocyte Growth Factor (FGF7), which are vital for re-epithelialization and vascularization. It also modulates the inflammatory response, influencing the secretion of interleukins such as IL-6, IL-10, and IL-13, which play roles in resolving inflammation and regulating extracellular matrix (ECM) deposition. This coordinated response helps to accelerate tissue repair while potentially mitigating fibrosis.



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## References

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- [2. Angiopoietin-1 derived peptide hydrogel promotes molecular hallmarks of regeneration and wound healing in dermal fibroblasts - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/31111111/)
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